

Methoxycyclobutane: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: methoxycyclobutane

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Abstract

Methoxycyclobutane is a cyclic ether with the molecular formula $C_5H_{10}O$. This document provides a detailed technical overview of its fundamental properties, including its molecular weight and chemical formula. A comprehensive experimental protocol for its synthesis via the Williamson ether synthesis is presented, alongside predicted nuclear magnetic resonance (NMR) spectroscopic data for its characterization. Furthermore, potential signaling pathways and reaction mechanisms involving **methoxycyclobutane** are explored and visualized. This guide is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis, medicinal chemistry, and drug development, providing a foundational understanding of this versatile chemical entity.

Core Properties and Data

The fundamental molecular properties of **methoxycyclobutane** are summarized in the table below, providing a quick reference for quantitative data.

Property	Value	Reference
Molecular Formula	$C_5H_{10}O$	[1] [2]
Molecular Weight	86.13 g/mol	[1] [2]
CAS Number	18593-33-4	[2]
Boiling Point	81.6 °C at 760 mmHg	
Density	0.87 g/cm³	
Refractive Index	1.416	

Synthesis of Methoxycyclobutane

A reliable method for the synthesis of **methoxycyclobutane** is the Williamson ether synthesis. This reaction involves the deprotonation of cyclobutanol to form the corresponding alkoxide, which then undergoes a nucleophilic substitution reaction with a methyl halide.

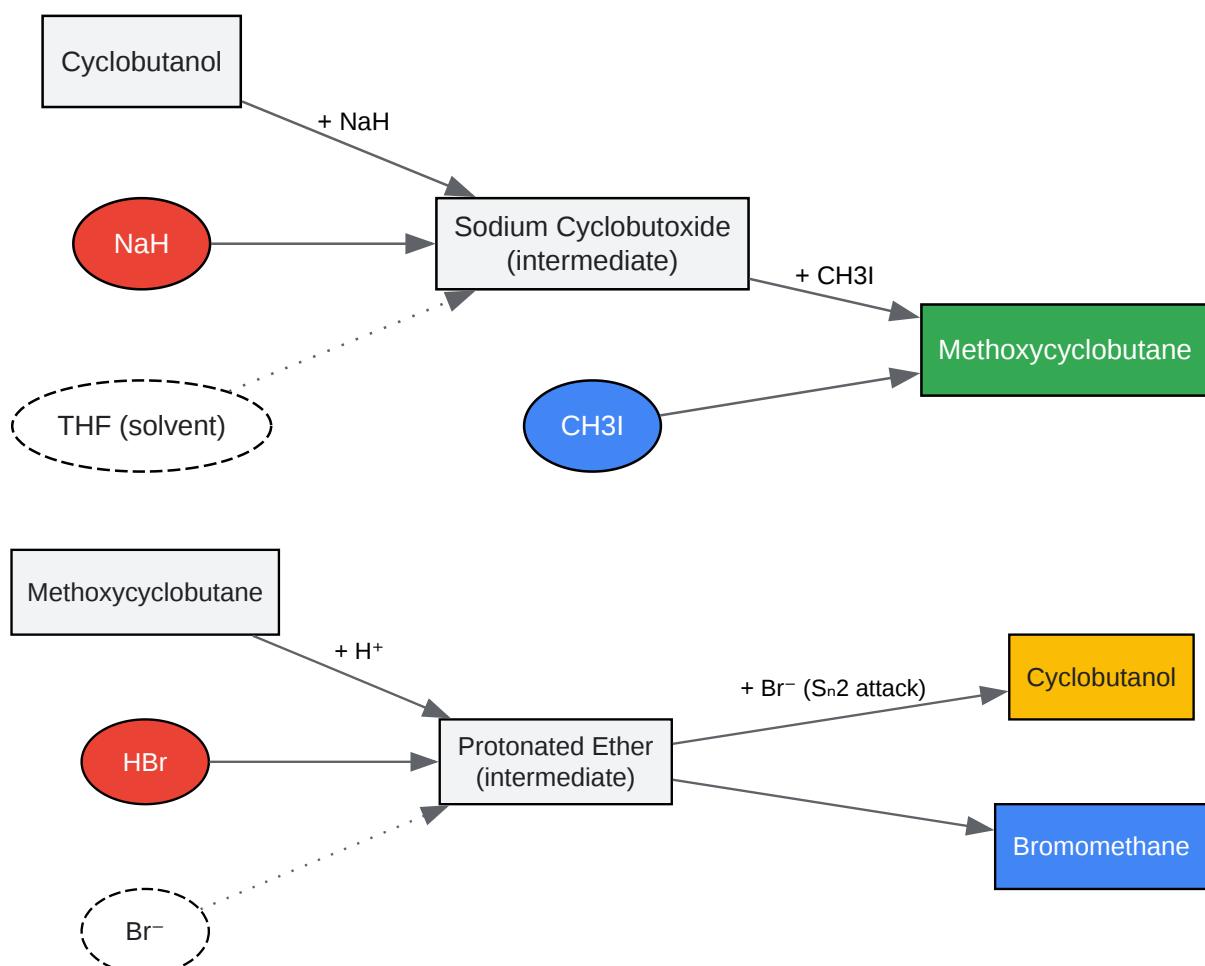
Experimental Protocol: Williamson Ether Synthesis

Materials:

- Cyclobutanol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF)
- Iodomethane (CH_3I)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- Reaction Setup: A flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet is charged with sodium hydride (1.2 equivalents) suspended in anhydrous THF (30 mL). The flask is cooled to 0 °C in an ice bath.
- Alkoxide Formation: A solution of cyclobutanol (1.0 equivalent) in anhydrous THF (10 mL) is added dropwise to the stirred suspension of sodium hydride at 0 °C. The reaction mixture is stirred at this temperature for 30 minutes to allow for the complete formation of the sodium cyclobutoxide.
- Methylation: Iodomethane (1.5 equivalents) is added dropwise to the reaction mixture at 0 °C. The reaction is then allowed to warm to room temperature and stirred for 12-16 hours.
- Workup: The reaction is carefully quenched by the dropwise addition of a saturated aqueous solution of ammonium chloride. The resulting mixture is transferred to a separatory funnel, and the aqueous layer is extracted three times with diethyl ether.
- Purification: The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by fractional distillation to yield pure **methoxycyclobutane**.



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References

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- To cite this document: BenchChem. [Methoxycyclobutane: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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